Application Note: Ethyl 3,4,5-trimethoxybenzoylacetate in Drug Development

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 3,4,5-trimethoxybenzoylacetate*
CAS No.:	*3044-56-2*
Cat. No.:	*B1294368*

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Targeting the Colchicine Binding Site via β-Keto Ester Scaffolds

Executive Summary & Critical Identification

Ethyl 3,4,5-trimethoxybenzoylacetate is a versatile β-keto ester intermediate used primarily to introduce the 3,4,5-trimethoxyphenyl (TMP) moiety into drug candidates. The TMP group is a validated pharmacophore that mimics the A-ring of Colchicine, Podophyllotoxin, and Combretastatin A-4 (CA-4), making it essential for designing agents that inhibit tubulin polymerization and disrupt tumor vasculature.

CRITICAL ALERT: Chemical Identity Verification

There is a frequent database discrepancy regarding the CAS registry number for this compound.

- Correct CAS for **Ethyl 3,4,5-trimethoxybenzoylacetate**:3044-56-2

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- Erroneous CAS (Often cited in error):20198-19-0 (This CAS refers to 2-Amino-4(1H)-quinazolinone).[1][2]

- Action: Verify the chemical structure (SMILES: CCOC(=O)CC(=O)C1=CC(=C(C(=C1)OC)OC)OC) before procurement to ensure the correct β-keto ester is obtained.

Chemical Profile & Pharmacophore Logic

Property	Data
Chemical Name	Ethyl 3,4,5-trimethoxybenzoylacetate
CAS No.	3044-56-2
Molecular Weight	282.29 g/mol
Physical State	White to off-white crystalline solid
Melting Point	88–91 °C
Solubility	Soluble in EtOH, DMSO, DMF, CH_2Cl_2; Insoluble in water
Key Functionality	1,3-Dielectrophile: The β-keto ester motif allows for cyclocondensation with binucleophiles (hydrazines, amidines, phenols) to form heterocycles.

The "Trimethoxy" Rationale

The 3,4,5-trimethoxyphenyl ring acts as a molecular anchor, fitting deeply into the hydrophobic pocket of the colchicine binding site on

-tubulin. Unlike the unstable cis-stilbene bridge of natural Combretastatin A-4, heterocycles derived from this β-keto ester (e.g., pyrazoles, coumarins) provide a rigid, metabolically stable scaffold that retains potent cytotoxicity.

Application I: Synthesis of Tubulin-Targeting Pyrazoles

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Context: Pyrazole analogs of Combretastatin replace the ethylene bridge with a heterocyclic ring, preventing the cis-to-trans isomerization that deactivates the natural product.

Experimental Protocol: Cyclocondensation with Hydrazine

This protocol yields 3-(3,4,5-trimethoxyphenyl)-1H-pyrazol-5-ols, which exist in tautomeric equilibrium with the pyrazolone form.

Reagents:

- **Ethyl 3,4,5-trimethoxybenzoylacetate** (1.0 equiv)
- Hydrazine hydrate (80% aq., 2.5 equiv)
- Glacial Acetic Acid (Solvent/Catalyst) or Ethanol (with cat. AcOH)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 2.82 g (10 mmol) of **Ethyl 3,4,5-trimethoxybenzoylacetate** in 20 mL of glacial acetic acid.
  - Expert Insight: Acetic acid acts as both solvent and acid catalyst, accelerating the initial imine formation. For acid-sensitive substrates, use Ethanol with 5 drops of AcOH.
- Addition: Add 1.25 mL (25 mmol) of hydrazine hydrate dropwise at room temperature.
  - Observation: A slight exotherm and color change (yellowing) is normal.
- Reflux: Heat the mixture to reflux (118 °C) for 4–6 hours. Monitor via TLC (System: Hexane:EtOAc 1:1).
- Work-up: Cool the reaction mixture to room temperature. Pour the contents into 100 mL of crushed ice/water with vigorous stirring.
- Isolation: The pyrazole product will precipitate as a white/pale yellow solid. Filter via vacuum filtration.

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- Purification: Recrystallize from Ethanol/Water (9:1) to yield the pure 3-(3,4,5-trimethoxyphenyl)-1H-pyrazol-5-ol.

Mechanistic Pathway (Graphviz)

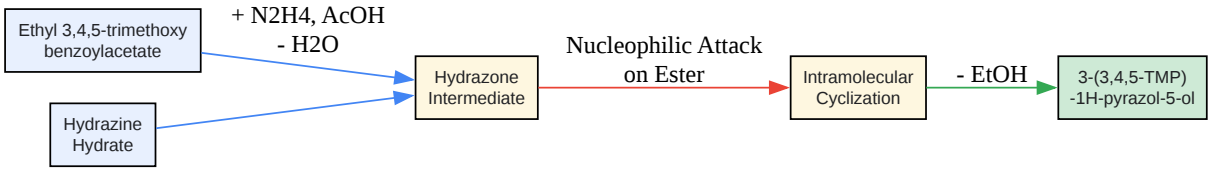

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Figure 1: Cyclocondensation pathway converting the β-keto ester to the bioactive pyrazole core.

Application II: Synthesis of 4-Arylcoumarins (Pechmann Condensation)

Context: 4-Arylcoumarins are potent "Vascular Disrupting Agents" (VDAs). The Pechmann reaction utilizes the β-keto ester to fuse the TMP ring onto a phenolic core.

Experimental Protocol

Reagents:

- **Ethyl 3,4,5-trimethoxybenzoylacetate** (10 mmol)
- Resorcinol (10 mmol) (or other electron-rich phenols)
- Sulfuric Acid (70%) or Amberlyst-15 (Solid Acid Catalyst)

Step-by-Step Methodology:

- Mixing: In a flask, combine 10 mmol of the β-keto ester and 10 mmol of resorcinol.
- Catalysis:

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- Method A (Traditional): Cool the mixture in an ice bath and add 10 mL of 70% H_2SO_4 dropwise.
- Method B (Green): Dissolve reactants in Toluene and add 1.0 g of Amberlyst-15 beads.

- Reaction:
  - Method A: Stir at 0–5 °C for 1 hour, then warm to RT overnight.
  - Method B: Reflux with a Dean-Stark trap to remove water for 6 hours.
- Quenching: Pour the acid mixture onto crushed ice. (For Method B, filter off the catalyst).
- Isolation: Filter the precipitated solid. Wash with cold water until pH is neutral.
- Purification: Recrystallize from Methanol. The product is 7-hydroxy-4-(3,4,5-trimethoxyphenyl)coumarin.

Reaction Workflow (Graphviz)

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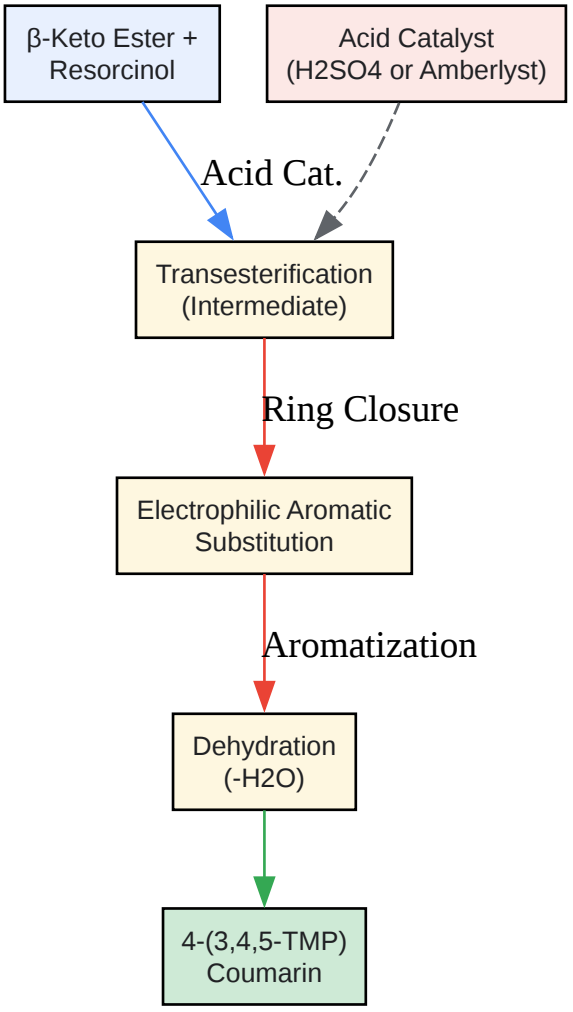

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Figure 2: The Pechmann Condensation route to 4-arylcoumarins.

Safety & Handling Guidelines

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Hazard Class	Description	Precautions
GHS Classification	Skin Irrit. 2, Eye Irrit. 2A	Wear nitrile gloves and safety goggles.
Reactivity	Combustible Solid	Keep away from open flames. Store in a cool, dry place.
Synthesis Safety	Hydrazine Hydrate	Toxic/Carcinogen: Handle only in a fume hood. Quench excess hydrazine with bleach before disposal.

References

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Sources

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- 2. a2bchem.com [a2bchem.com]
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